

Isofenphos-Methyl: A Technical Guide for Scientific Professionals

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Compound of Interest

Compound Name: *Isofenphos-methyl*

CAS No.: 99675-03-3

Cat. No.: B051689

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An In-depth Examination of its Chemical Properties, Synthesis, Mechanism of Action, and Analytical Methodologies

Introduction

Isofenphos-methyl is a chiral organophosphate insecticide primarily utilized for the control of subterranean pests.[1] As a member of the organophosphate class, its mode of action is centered on the potent inhibition of acetylcholinesterase (AChE), a critical enzyme in the nervous system of insects.[2][3] This guide provides a comprehensive technical overview of **isofenphos-methyl**, designed for researchers, scientists, and professionals in drug development and crop protection. It will delve into its chemical identity, synthesis, biochemical mechanism, analytical protocols, toxicological profile, and environmental fate.

Chemical Identity and Properties

Correctly identifying a chemical compound is fundamental in scientific research. **Isofenphos-methyl** is systematically named and registered under internationally recognized numbering systems to ensure unambiguous identification.

IUPAC Name: propan-2-yl 2-[methoxy-(propan-2-ylamino)phosphinothioyl]oxybenzoate

CAS Number: 99675-03-3

The CAS (Chemical Abstracts Service) number is a unique identifier for chemical substances, preventing confusion that can arise from different naming conventions.

Chemical Structure:

Figure 1: Chemical structure of **isofenphos-methyl**.

Physicochemical Properties:

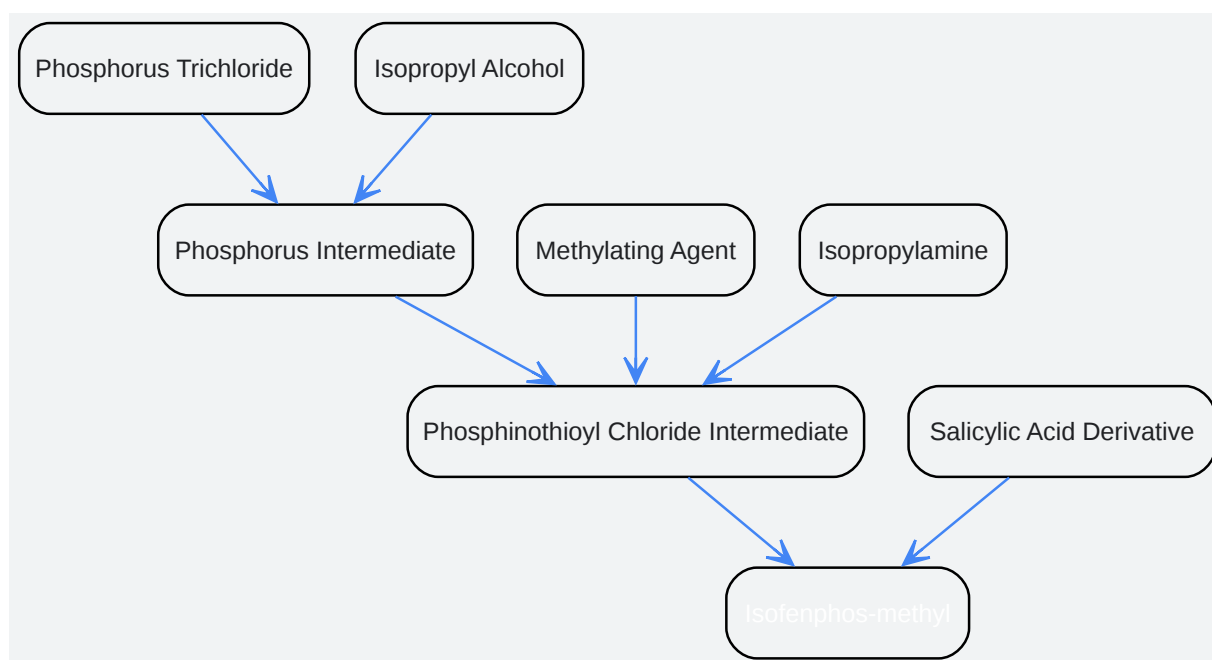
A summary of the key physicochemical properties of **isofenphos-methyl** is presented in the table below. These properties are crucial for understanding its environmental behavior, formulating analytical methods, and assessing its toxicological profile.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₂₂ NO ₄ PS	[4]
Molecular Weight	331.37 g/mol	[4]
Physical State	Colorless to yellow oily liquid	[2]
Melting Point	< -12 °C	[4]
Water Solubility	24 mg/L at 20 °C	[5]
Purity (Analytical Standard)	≥95%	[4]

Synthesis Pathway

The commercial synthesis of **isofenphos-methyl** is a multi-step process that involves the reaction of key intermediates. While specific proprietary details may vary between manufacturers, the general synthetic route involves the esterification and phosphinothioylation of salicylic acid derivatives. The primary raw materials for this process include phosphorus trichloride, isopropyl alcohol, and derivatives of salicylic acid.[5]

A plausible synthesis workflow is outlined below:



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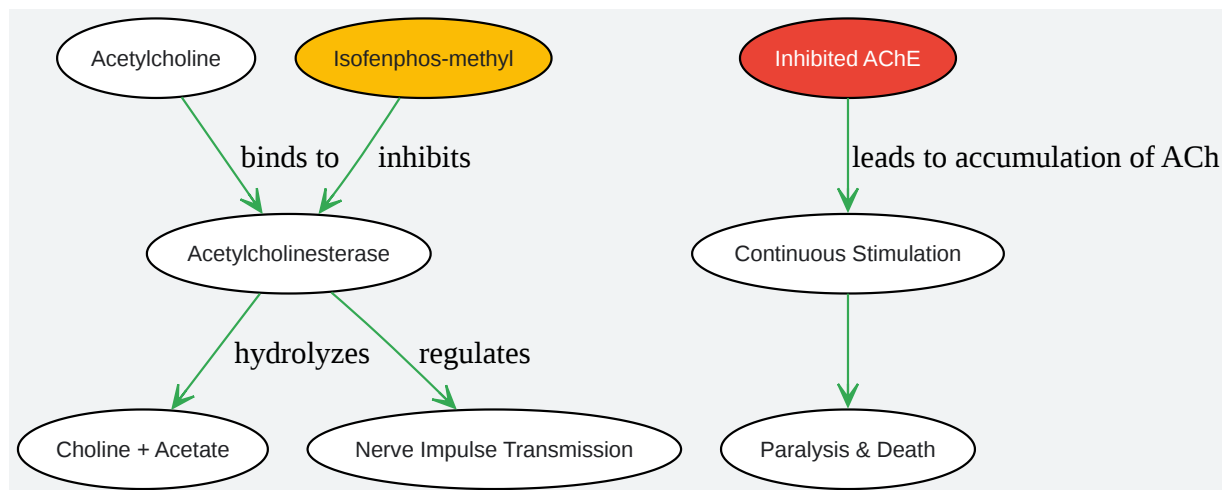
Figure 2: Generalized synthesis pathway for **isofenphos-methyl**.

This diagram illustrates the convergence of key reactants to form intermediate compounds, which are then further reacted to yield the final **isofenphos-methyl** product. The process necessitates careful control of reaction conditions to ensure high yield and purity.

Mechanism of Action: Acetylcholinesterase Inhibition

The insecticidal activity of **isofenphos-methyl**, like other organophosphates, stems from its ability to inhibit the enzyme acetylcholinesterase (AChE).[2] AChE is responsible for the hydrolysis of the neurotransmitter acetylcholine (ACh) in the synaptic cleft.[6] The inhibition of AChE leads to an accumulation of ACh, resulting in the continuous stimulation of cholinergic receptors, which disrupts nerve function and is ultimately lethal to the insect.[7]

The mechanism of inhibition involves the phosphorylation of the serine hydroxyl group at the active site of AChE by the organophosphate. This forms a stable, covalent bond that effectively deactivates the enzyme.



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Figure 3: Mechanism of acetylcholinesterase inhibition by **isofenphos-methyl**.

Analytical Methodologies

Accurate and sensitive analytical methods are essential for the detection and quantification of **isofenphos-methyl** in various matrices, including environmental samples and agricultural products. Gas chromatography (GC) and high-performance liquid chromatography (HPLC) are the most commonly employed techniques.

Gas Chromatography-Mass Spectrometry (GC-MS) Protocol

GC-MS offers high sensitivity and specificity for the analysis of **isofenphos-methyl**. The following is a representative protocol.

Sample Preparation (QuEChERS Method):

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted sample preparation technique for pesticide residue analysis in food matrices.

- Homogenization: Homogenize a 10-15 g sample with water.

- Extraction: Add acetonitrile and a salt mixture (e.g., magnesium sulfate, sodium chloride, sodium citrate) and shake vigorously.
- Centrifugation: Centrifuge the sample to separate the layers.
- Dispersive Solid-Phase Extraction (d-SPE): Transfer an aliquot of the acetonitrile supernatant to a d-SPE tube containing a sorbent (e.g., PSA, C18) to remove interfering matrix components.
- Centrifugation and Collection: Centrifuge again and collect the supernatant for GC-MS analysis.

GC-MS/MS Parameters:

Parameter	Setting
Gas Chromatograph	Agilent 7890B or equivalent
Mass Spectrometer	Agilent 7000C Triple Quadrupole or equivalent
Column	HP-5ms Ultra Inert, 30 m x 0.25 mm, 0.25 µm or similar
Carrier Gas	Helium, constant flow at 1.2 mL/min
Inlet Temperature	250 °C
Injection Volume	1 µL, splitless
Oven Program	Start at 70 °C, hold for 2 min, ramp to 150 °C at 25 °C/min, then to 300 °C at 5 °C/min, hold for 5 min
MSD Transfer Line	280 °C
Ion Source	Electron Ionization (EI) at 230 °C
Quadrupole Temp	150 °C
MRM Transitions	Q1: 199, 167; Q2: 10, 10[8]

Toxicological Profile

The toxicity of **isofenphos-methyl** is primarily associated with its potent acetylcholinesterase inhibition. It is classified as highly toxic by ingestion and in contact with skin.[\[9\]](#)

Acute Toxicity Data:

Species	Route	LD50/LC50	Reference
Rat	Oral	21.52 mg/kg	[5]
Rat	Dermal	188 mg/kg	[3]
Mouse	Oral	91.3 mg/kg	[3]

GHS Hazard Classifications:

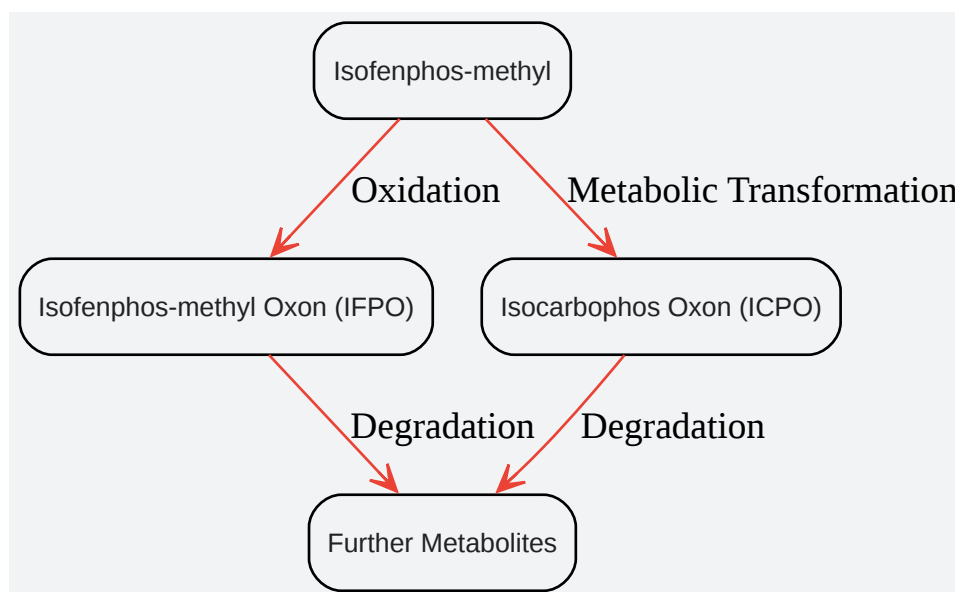
- Acute Toxicity, Oral: Category 3 (Toxic if swallowed)[\[9\]](#)
- Acute Toxicity, Dermal: Category 3 (Toxic in contact with skin)[\[9\]](#)
- Hazardous to the Aquatic Environment, Acute Hazard: Category 1 (Very toxic to aquatic life) [\[9\]](#)

Environmental Fate and Metabolism

Understanding the environmental fate of **isofenphos-methyl** is crucial for assessing its ecological impact. It is known to be persistent in soil, with a half-life that can extend up to one year.[\[9\]](#) While it has a low potential to leach into groundwater, it can be transported to surface waters via runoff.[\[10\]](#)

Metabolism:

In biological systems, **isofenphos-methyl** is metabolized into several products, with **isofenphos-methyl** oxon (IFPO) and isocarbophos oxon (ICPO) being significant metabolites. [\[1\]](#) The oxon metabolites are often as, or more, toxic than the parent compound.



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Figure 4: Simplified metabolic pathway of **isofenphos-methyl**.

Conclusion

Isofenphos-methyl is a potent organophosphate insecticide with a well-defined mechanism of action. Its chemical properties, synthesis, and analytical methodologies are well-documented, providing a solid foundation for further research and application. However, its high toxicity and environmental persistence necessitate careful handling and a thorough understanding of its toxicological and ecological profiles. This guide provides a comprehensive starting point for scientific professionals working with or researching this compound.

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